

# Safe Handling and Storage of Cyclohexylidenecyclohexane: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cyclohexylidenecyclohexane

Cat. No.: B110181

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Disclaimer: Specific safety data for **Cyclohexylidenecyclohexane** is limited. The following guidelines are based on available physical properties and general best practices for handling similar chemical compounds. Users are strongly advised to obtain a comprehensive Safety Data Sheet (SDS) from their supplier and to conduct a thorough risk assessment before handling this substance.

## Introduction

**Cyclohexylidenecyclohexane** is a hydrocarbon compound. Due to the absence of a detailed and universally available Safety Data Sheet (SDS), this document provides general guidance on its safe handling and storage based on limited available data and comparison to structurally similar compounds. A PubChem entry suggests that **Cyclohexylidenecyclohexane** may not meet GHS hazard criteria based on a number of notifications<sup>[1]</sup>. However, prudence dictates treating it as a potentially combustible material requiring careful handling.

## Physical and Chemical Properties

A summary of the available quantitative data for **Cyclohexylidenecyclohexane** is presented below. It is important to note that this data is not from a comprehensive, peer-reviewed source and should be used for guidance only.

Property	Value	Source
Melting Point	55 °C	LookChem
Boiling Point	236-237 °C	LookChem
Flash Point	81.2 °C	LookChem
Molecular Formula	C <sub>12</sub> H <sub>20</sub>	PubChem[1]
Molecular Weight	164.29 g/mol	PubChem[1]

## Experimental Protocols

### General Handling Protocol

- Risk Assessment: Before any procedure, conduct a specific risk assessment for the planned experiment, considering the quantities used, the experimental conditions (e.g., temperature, pressure), and potential for aerosol generation.
- Ventilation: Handle **Cyclohexylidenecyclohexane** in a well-ventilated area. For procedures with a risk of generating aerosols or vapors, a chemical fume hood is recommended.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile gloves). Inspect gloves for any signs of degradation before and during use.
  - Body Protection: A lab coat or other protective clothing should be worn.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite), and place it in a sealed container for disposal. For larger spills, evacuate the area and follow emergency procedures.

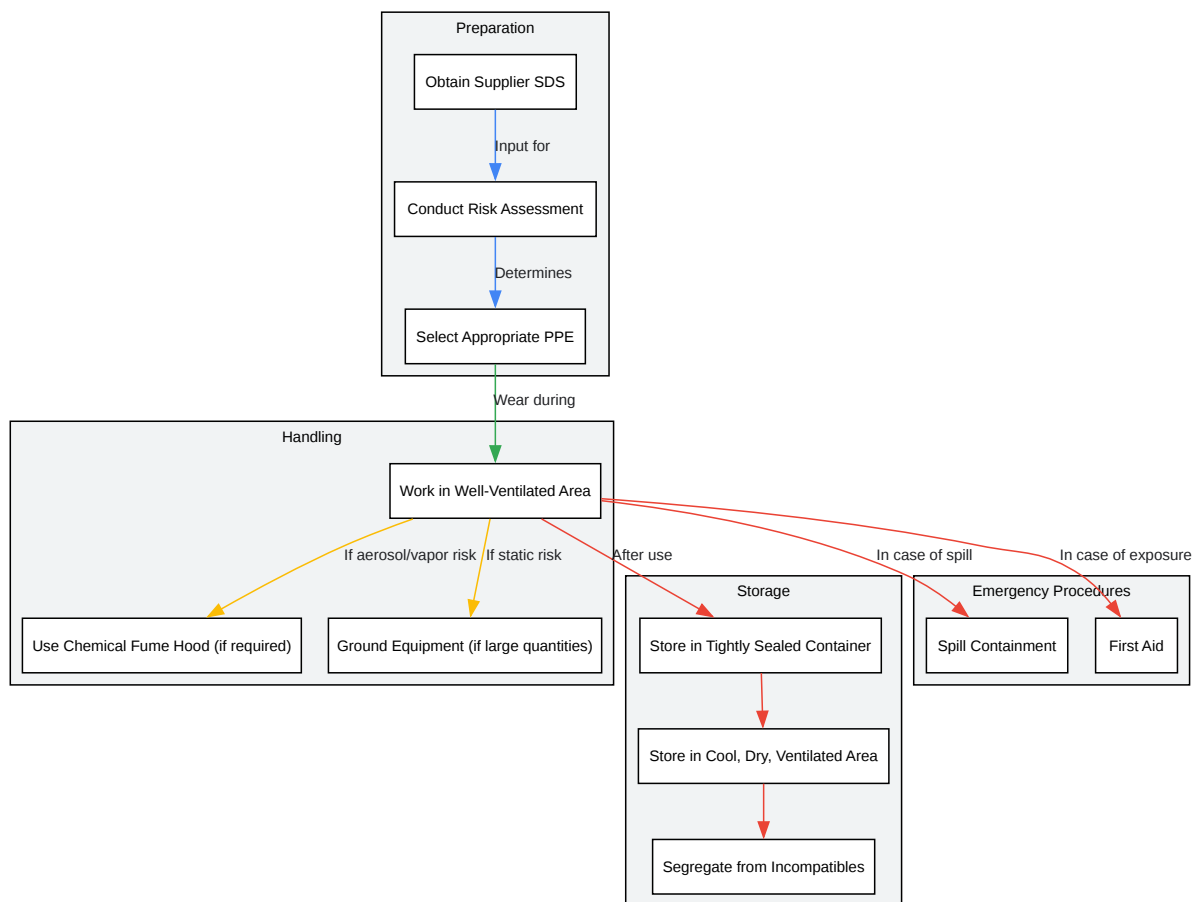
## Storage Protocol

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- Incompatibilities: While specific incompatibility data is not available, as a general precaution, store away from strong oxidizing agents.

## Visualizations

### Safe Handling and Storage Workflow

The following diagram illustrates a logical workflow for the safe handling and storage of **Cyclohexylidenecyclohexane**.



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Caption: Workflow for Safe Handling and Storage of **Cyclohexylidenecyclohexane**.

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## References

- 1. Cyclohexylidenecyclohexane | C<sub>12</sub>H<sub>20</sub> | CID 138159 - PubChem [pubchem.ncbi.nlm.nih.gov]
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